

An In-depth Technical Guide to 2-Ethyl-5-methylpyridine

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Compound of Interest

Compound Name: 2-Ethyl-5-methylpyridine

CAS No.: 18113-81-0

Cat. No.: B175595

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CAS Number: 104-90-5 (Note: While the query specified **2-Ethyl-5-methylpyridine**, the predominantly used and well-documented CAS number for this compound is 104-90-5, often referred to as 5-Ethyl-2-methylpyridine. Another CAS number, 18113-81-0, is listed for **2-Ethyl-5-methylpyridine** in some databases but has very limited associated experimental data. This guide focuses on the compound with CAS number 104-90-5.)

This technical guide provides a comprehensive overview of **2-Ethyl-5-methylpyridine**, a significant heterocyclic aromatic organic compound. It is intended for researchers, scientists, and professionals in drug development and other chemical industries who utilize this compound as a key intermediate in various synthetic processes.

Chemical and Physical Properties

2-Ethyl-5-methylpyridine is a colorless to light yellow liquid characterized by a sharp, penetrating odor.[1][2] It is a member of the methylpyridine class of organic compounds.[3][4] The quantitative physical and chemical properties of this compound are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers

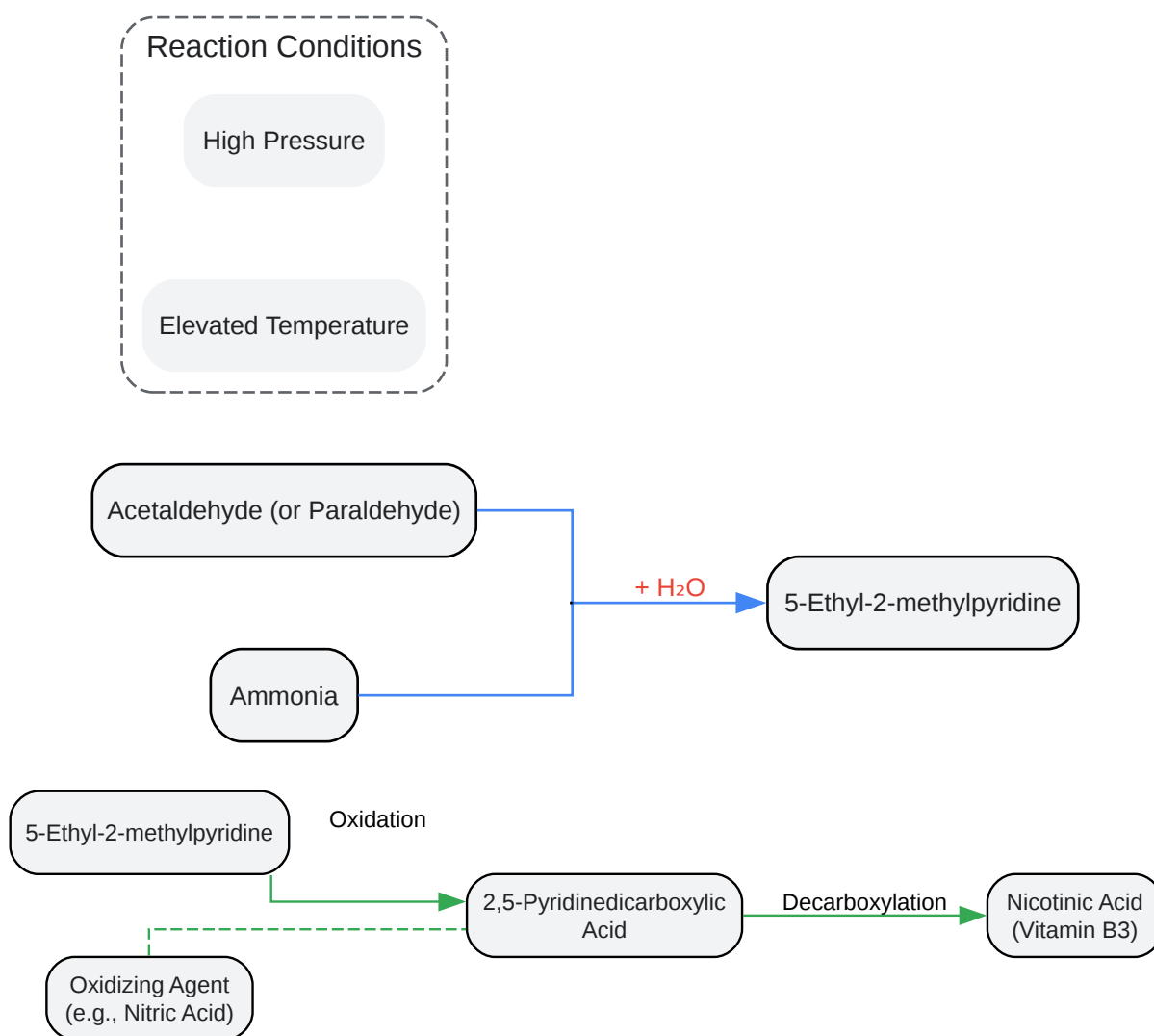
Identifier	Value
IUPAC Name	5-Ethyl-2-methylpyridine[1]
CAS Number	104-90-5[1]
Molecular Formula	C ₈ H ₁₁ N[1]
Molecular Weight	121.18 g/mol [1]
SMILES	<chem>CCC1=CN=C(C=C1)C</chem> [1]
InChI	InChI=1S/C8H11N/c1-3-8-5-4-7(2)9-6-8/h4-6H,3H2,1-2H3[1]
InChIKey	NTSLROIKFLNUIJ-UHFFFAOYSA-N[1]

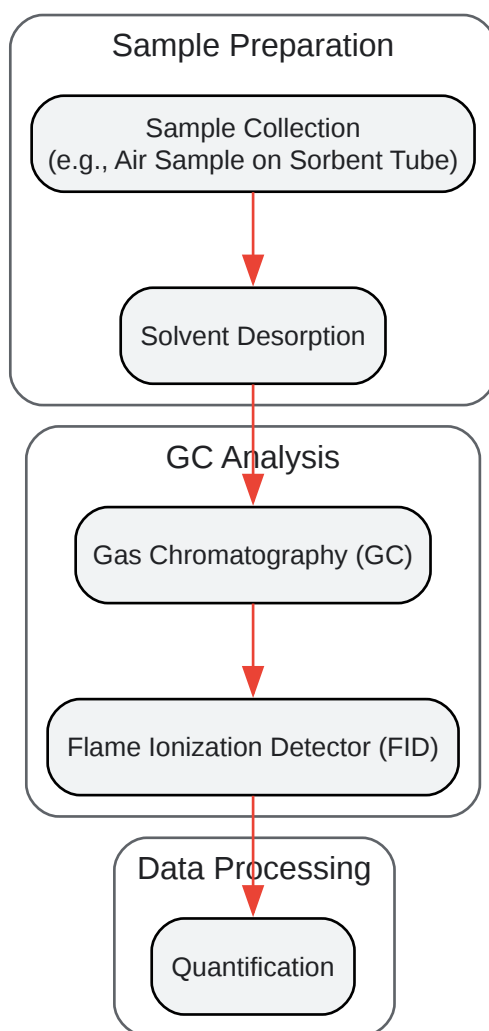
Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless to light yellow liquid[1][2]
Odor	Sharp, penetrating aromatic odor[1][2]
Boiling Point	178 °C (at 760 mmHg)[2]
Melting Point	-70.3 °C[5]
Density	0.919 g/mL at 25 °C[2]
Solubility in Water	1.2 g/100 mL[5]
Solubility in Organic Solvents	Soluble in alcohol, ether, and benzene[1]
Vapor Density	4.2 (Air = 1)[1]
Vapor Pressure	1.43 mmHg at 25 °C[6]
Refractive Index	1.497 at 20 °C[2]
Flash Point	68 °C[6]
LogP	2.39[1]

Synthesis and Industrial Production

The primary industrial synthesis of 5-Ethyl-2-methylpyridine involves the condensation reaction of paraldehyde (a trimer of acetaldehyde) with ammonia.^[5] This reaction is typically carried out in the liquid phase at elevated temperatures and pressures.





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References

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- [5. 5-Ethyl-2-methylpyridine - Wikipedia \[en.wikipedia.org\]](#)
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